

# Independent Validation of EMD 495235's Biological Activity: Information Not Publicly Available

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: EMD 495235

Cat. No.: B1639812

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An independent validation and comparison of the biological activity of "**EMD 495235**" cannot be provided at this time due to the absence of publicly available data identifying a specific bioactive compound with this identifier. Extensive searches have not yielded any conclusive information linking "**EMD 495235**" to a known small molecule or biologic with documented pharmacological activity.

The identifier "**EMD 495235**" does not correspond to any publicly listed compounds in pharmacological databases or in the product pipelines of EMD Serono (a subsidiary of Merck KGaA, Darmstadt, Germany). Search results have pointed to a similarly named entry in a cryo-electron microscopy database, "EMD-49235"<sup>[1]</sup>, which represents a structural map and not a therapeutic compound.

Furthermore, searches for a potential chemical entity, "N-[[5-(1,3-benzothiazol-2-yl)-2-methoxyphenyl]carbamothioyl]-3-chloro-4-methylbenzamide," which was found in chemical databases, did not reveal any explicit connection to the "**EMD 495235**" identifier or any published biological activity data.<sup>[2]</sup> While the benzothiazole chemical class to which this compound belongs is known to have a range of biological activities, including antimicrobial and anticancer properties, no specific validation studies for this particular molecule were found.<sup>[3]</sup>

To proceed with a comprehensive comparison guide as requested, a clear identification of the compound "**EMD 495235**" is necessary. This would include:

- The definitive chemical structure or biological sequence.
- Its validated biological target(s) and mechanism of action.
- Published preclinical or clinical studies detailing its biological activity.

Without this foundational information, it is not possible to perform a comparative analysis against alternative compounds, present quantitative data, detail experimental protocols, or create the requested visualizations.

We recommend that researchers interested in "**EMD 495235**" consult any internal documentation or contact the originating institution that may have assigned this identifier to a specific research compound. Once a clear identification of the molecule and its biological context is established, a thorough and objective comparison guide can be compiled.

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## References

- 1. [files.pdbj.org](https://files.pdbj.org) [[files.pdbj.org](https://files.pdbj.org)]
- 2. N-[[5-(1,3-benzothiazol-2-yl)-2-methoxyphenyl]carbamothioyl]-3-chloro-4-methylbenzamide | C<sub>23</sub>H<sub>18</sub>ClN<sub>3</sub>O<sub>2</sub>S<sub>2</sub> | CID 4508674 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Independent Validation of EMD 495235's Biological Activity: Information Not Publicly Available]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1639812#independent-validation-of-emd-495235-s-biological-activity>]

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### Contact

Address: 3281 E Guasti Rd

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